Solid-Phase Extraction of Curcumin Glucuronide from Urine: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Curcumin glucuronide*
CAS No.:	*227466-72-0*
Cat. No.:	*B601064*

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Introduction

Curcumin, the principal curcuminoid in turmeric, has garnered significant scientific interest for its potential therapeutic properties. Understanding its pharmacokinetics, particularly its metabolism and excretion, is crucial for its development as a therapeutic agent. In humans, curcumin is extensively metabolized, with **curcumin glucuronide** being a major conjugate found in urine. Accurate quantification of **curcumin glucuronide** is essential for pharmacokinetic and bioavailability studies. Solid-phase extraction (SPE) is a widely used technique for the selective extraction and concentration of analytes from complex biological matrices like urine, prior to analysis by methods such as ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS).

This application note provides a detailed protocol for the solid-phase extraction of **curcumin glucuronide** from human urine. The methodology is based on a synthesis of established procedures and is designed to ensure high recovery and reproducibility.

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Experimental Protocol

This protocol outlines the necessary steps for the extraction of **curcumin glucuronide** from urine samples, including enzymatic hydrolysis to convert the glucuronide to its aglycone form (curcumin) for accurate quantification.

Materials and Reagents

- Human urine samples
- Curcumin standard
- β-glucuronidase from Helix pomatia
- Phosphate buffer (0.1 M, pH 6.8)
- Sodium acetate buffer (0.1 M, pH 5.0)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ethyl acetate (HPLC grade)
- Formic acid
- Deionized water
- Solid-phase extraction (SPE) cartridges (e.g., C18)

Sample Pretreatment: Enzymatic Hydrolysis

To measure the total curcumin concentration, including its glucuronidated form, enzymatic hydrolysis is required to cleave the glucuronide moiety.

- To 200 µL of urine sample, add 80 µL of deionized water.
- Add 50 µL of β-glucuronidase solution (e.g., 446 units) prepared in 0.1 M phosphate buffer (pH 6.8).[1]

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- Incubate the mixture at 37°C for a duration determined by optimization, typically ranging from 1 to 4 hours.[2][3] An optimal incubation time of 3.5 hours has been reported.[1]
- After incubation, the sample is ready for solid-phase extraction.

Solid-Phase Extraction (SPE) Procedure

A C18 SPE cartridge is commonly used for the extraction of curcumin and its metabolites.

- Cartridge Conditioning:
  - Condition the C18 SPE cartridge by passing 3 mL of methanol, followed by 3 mL of deionized water. Ensure the cartridge does not dry out between steps.
- Sample Loading:
  - Load the pre-treated urine sample onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/min).
- Washing:
  - Wash the cartridge with 3 mL of deionized water to remove interfering hydrophilic compounds.
  - Follow with a second wash using 3 mL of a methanol/water solution (e.g., 40:60, v/v) to remove less polar interferences.
- Elution:
  - Elute the retained curcumin from the cartridge with 3 mL of methanol or ethyl acetate.[1] The choice of solvent may be optimized for desired purity and recovery.
  - Collect the eluate in a clean collection tube.
- Dry-down and Reconstitution:
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at room temperature.

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- Reconstitute the dried residue in a suitable volume (e.g., 100-200 µL) of the mobile phase used for the subsequent UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

The final determination of curcumin concentration is typically performed using a validated UPLC-MS/MS method. The following are example parameters:

- Column: A reversed-phase C18 column (e.g., Acquity UPLC BEH C18, 1.7 µm, 2.1 x 100 mm).[4]
- Mobile Phase: A gradient elution with acetonitrile and water, both containing a small percentage of formic acid (e.g., 0.1%) is common.
- Flow Rate: Approximately 0.2-0.4 mL/min.
- Injection Volume: 5-10 µL.
- Detection: Mass spectrometry in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.

Quantitative Data Summary

The performance of SPE methods for curcumin and its metabolites can vary depending on the specific protocol and matrix. The following table summarizes key quantitative data from various studies.

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Parameter	Matrix	Method	Value	Reference
Extraction Efficiency	Urine	SPE	62%	[5]
Extraction Efficiency	Plasma	SPE	64%	[5]
Recovery	Urine	Liquid-Liquid Extraction	57.1 ± 9.3%	[3][6]
Limit of Detection (LOD)	Plasma/Urine	SPE-UPLC-MS/MS	2.5 ng/mL	[5]
Limit of Quantitation (LOQ)	Plasma	UPLC-MS/MS	1 ng/mL	[4]
Intra-day Precision (%RSD)	Plasma	UPLC-MS/MS	< 8.3%	[4]
Inter-day Precision (%RSD)	Plasma	UPLC-MS/MS	< 12.7%	[4]
Accuracy	Plasma	UPLC-MS/MS	89.5 to 98.7%	[4]

Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the solid-phase extraction of **curcumin glucuronide** from urine.



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Workflow for SPE of **Curcumin Glucuronide** from Urine.

Conclusion

This application note provides a comprehensive and detailed protocol for the solid-phase extraction of **curcumin glucuronide** from urine. The described method, involving enzymatic hydrolysis followed by C18-based SPE, is robust and suitable for researchers and scientists in the field of drug development and pharmacokinetic studies. The successful implementation of this protocol will enable the accurate quantification of curcumin metabolites, contributing to a better understanding of the bioavailability and metabolic fate of curcumin.

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